An In-depth Technical Guide to the Chemical Composition of Baralyme

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Baralyme*
CAS No.:	*39288-81-8*
Cat. No.:	*B1210263*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical composition of **Baralyme**, a historical carbon dioxide absorbent used primarily in anesthesia breathing systems. While it has been withdrawn from the U.S. market, its properties and chemical reactions remain of interest for research and understanding the development of CO2 absorbents.[1]

Core Chemical Composition

Baralyme is a mixture of alkaline hydroxides designed to efficiently absorb carbon dioxide from breathing circuits. Its formulation consists of both primary components and additives that facilitate its absorbent function and indicate its exhaustion. The material is typically produced as porous granules, with a particle size of 4-8 mesh, to maximize the surface area available for chemical reactions.[1][2][3]

The primary active components of **Baralyme** are calcium hydroxide and barium hydroxide.[1][2][3] Some formulations also include a small amount of potassium hydroxide as an activator.[2][3]

© 2026 BenchChem. All rights reserved.

Quantitative Data Presentation

The typical chemical composition of **Baralyme** is summarized in the table below. The percentages can vary slightly depending on the specific manufacturing process.

Component	Chemical Formula	Typical Percentage by Weight	Role
Calcium Hydroxide	$Ca(OH)_2$	~80%	Primary CO_2 Absorbent
Barium Hydroxide (as Octahydrate)	$Ba(OH)_2 \cdot 8H_2O$	~20%	Primary CO_2 Absorbent & Activator
Potassium Hydroxide	KOH	~1% (in some formulations)	Activator
Water	H_2O	13-19%	Essential for the chemical reaction

Note: The optimal water content for carbon dioxide absorption is between 14% and 19%.[3] Standard **Baralyme** contains approximately 13% water.[4]

Experimental Protocols: Mechanism of Carbon Dioxide Absorption

The primary function of **Baralyme** is the chemical absorption of carbon dioxide through a series of neutralization reactions. Water is a critical component, acting as a catalyst for the initial reaction. The presence of strong bases like barium hydroxide and potassium hydroxide facilitates a rapid onset of CO2 absorption.

The key experimental reactions are as follows:

- Reaction with Barium Hydroxide: The process begins with the reaction of carbon dioxide with barium hydroxide octahydrate. This reaction produces barium carbonate and releases water. [2] $Ba(OH)_2 \cdot 8H_2O + CO_2 \rightarrow BaCO_3 + 9H_2O$

© 2026 BenchChem. All rights reserved.

- Formation of Carbonic Acid: The newly formed water molecules react with additional carbon dioxide to form carbonic acid.[2] $9H_2O + 9CO_2 \rightarrow 9H_2CO_3$

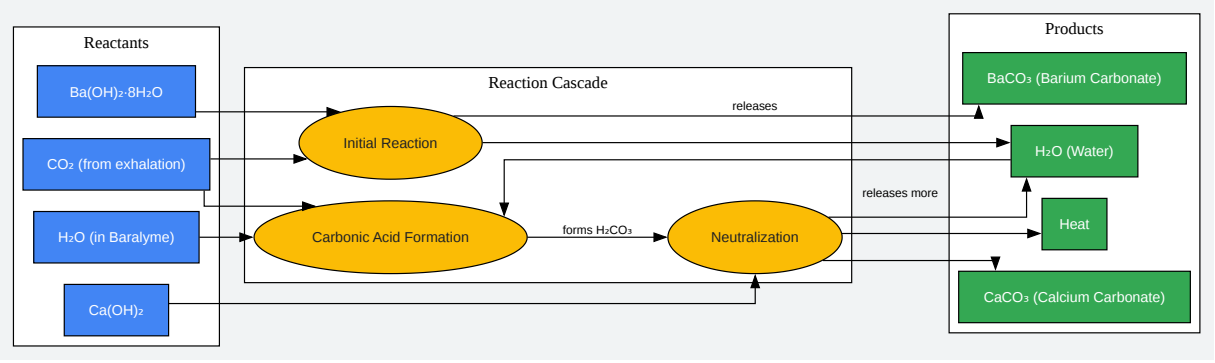
- Neutralization by Calcium Hydroxide: The carbonic acid is then neutralized by the most abundant component, calcium hydroxide, to form calcium carbonate and more water.[2] $9H_2CO_3 + 9Ca(OH)_2 \rightarrow 9CaCO_3 + 18H_2O$

- Role of Potassium Hydroxide (if present): Potassium hydroxide, being a strong base, can also directly react with carbonic acid to form potassium carbonate and water, further contributing to the absorption process.[2] $2KOH + H_2CO_3 \rightarrow K_2CO_3 + 2H_2O$

As the absorbent capacity is used up, the accumulation of carbonic acid lowers the pH of the material. This pH change triggers a color change in an embedded indicator dye, typically from pink (fresh) to purple (exhausted), providing a visual cue that the absorbent needs to be replaced.[2]

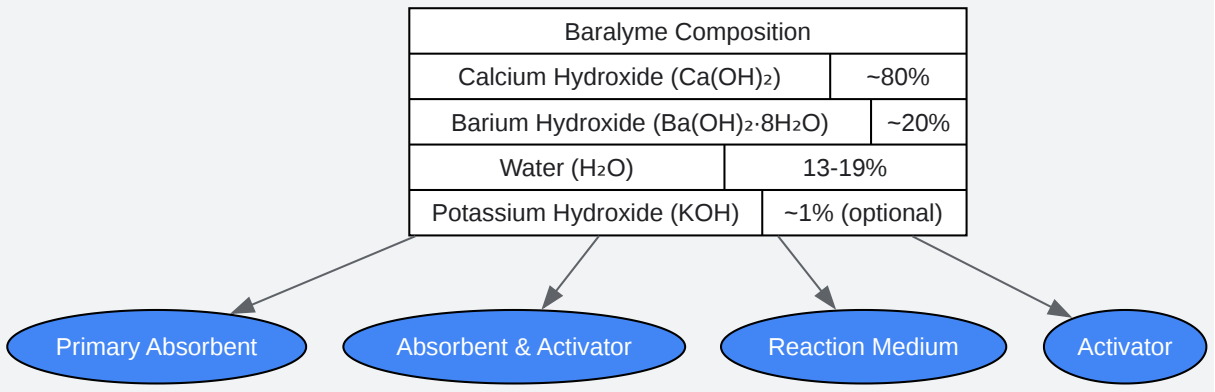
Mandatory Visualization

The following diagrams illustrate the logical flow of the CO2 absorption process by **Baralyme**.



Click to download full resolution via product page

Caption: Workflow of CO_2 absorption by **Baralyme**.



Click to download full resolution via product page

Caption: Chemical components and roles in **Baralyme**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. accessanesthesiology.mhmedical.com [accessanesthesiology.mhmedical.com]
- 2. Baralyme (39288-81-8) for sale [vulcanchem.com]
- 3. CO2absorption (Chapter 37) - Physics for the Anaesthetic Viva [cambridge.org]
- 4. apsf.org [apsf.org]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Composition of Baralyme]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1210263/docs#an-in-depth-technical-guide-to-the-chemical-composition-of-baralyme]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.